

Structural and Spectroscopic Profiling of 2-Bromopropane-13C3: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromopropane-13C3

Cat. No.: B14081390

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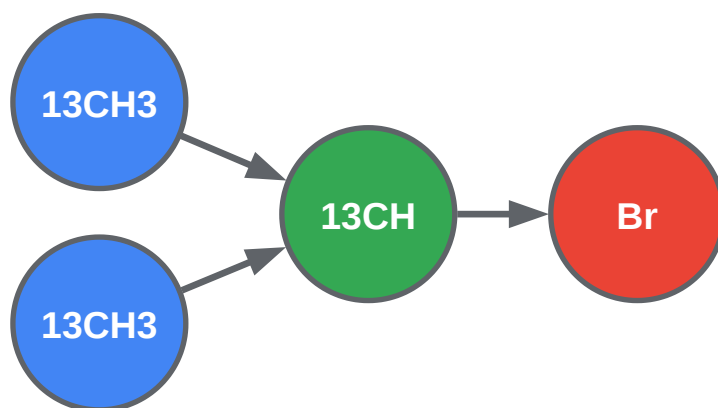
Executive Summary

For researchers and drug development professionals, the utilization of stable isotope-labeled intermediates is a cornerstone of mechanistic elucidation and metabolic tracking. **2-Bromopropane-13C3** (CAS: 220505-11-3) is a fully carbon-13 enriched isotopologue of isopropyl bromide[1]. While its macroscopic chemical reactivity mirrors its natural-abundance counterpart, its nuclear magnetic resonance (NMR) signature is fundamentally transformed by the introduction of ubiquitous spin-1/2 ¹³C nuclei. This whitepaper provides an authoritative breakdown of the structural formula, predicted high-resolution NMR data, and a self-validating experimental protocol designed to mitigate the volatility of this critical synthetic intermediate.

Structural Formula and Isotopic Architecture

The structural formula for 2-Bromopropane-13C3 is ¹³CH₃CHBr¹³CH₃

¹³CH₃CHBr¹³CH₃. Unlike natural abundance 2-bromopropane, where ¹³C is present at a negligible ~1.1%, this molecule boasts a >99% isotopic enrichment across all three carbon centers[1]. This uniform labeling creates a highly coupled spin system that is invaluable for multidimensional NMR tracking.



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Caption: Structural connectivity of **2-Bromopropane- $^{13}\text{C}_3$** highlighting isotopic labeling.

NMR Spectroscopic Signatures of ^{13}C Labeling

The Physics of ^{13}C -Induced Spin-Spin Coupling

In standard unlabeled 2-bromopropane, the ^1H NMR spectrum is dictated purely by homonuclear proton-proton ($^3J_{\text{HH}}$) coupling, yielding a simple doublet for the methyl groups and a septet for the methine proton[2]. However, the 99% ^{13}C enrichment introduces massive heteronuclear and homonuclear scalar couplings:

- Heteronuclear ($^1J_{\text{CH}}$): The protons are directly attached to spin- $\frac{1}{2}$ ^{13}C nuclei, resulting in a primary splitting of $\sim 125\text{--}150$ Hz. The standard $^3J_{\text{HH}}$ multiplets are superimposed onto these massive doublets.
- Homonuclear ($^1J_{\text{CC}}$): In the proton-decoupled $^{13}\text{C}\{^1\text{H}\}$ spectrum, the carbons couple to one another. Instead of the sharp singlets seen in natural abundance spectra[3], the adjacent ^{13}C nuclei split each other with a coupling constant of ~ 35 Hz.

Quantitative NMR Data Profiles

The following tables synthesize the predicted chemical shifts and multiplicities, demonstrating the causality behind each spectral feature.

Table 1: Predicted ^1H NMR Data for 2-Bromopropane- $^{13}\text{C}_3$ (CDCl_3 , 298 K)

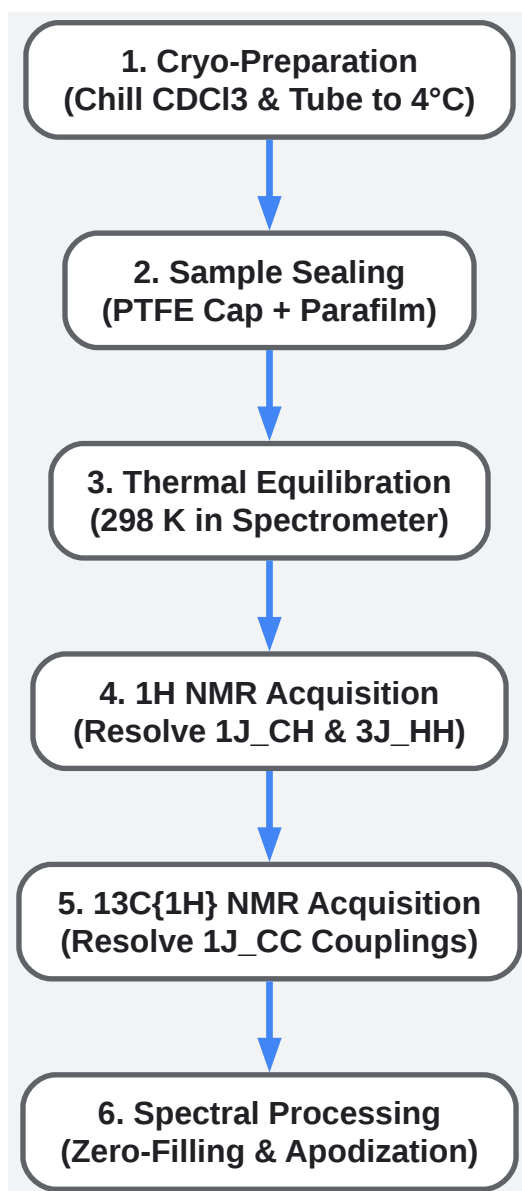
Nucleus	Unlabeled Shift (δ , ppm)	Multiplicity in ^{13}C	Coupling Constants (Hz)	Integration	Causality / Assignment
$^{13}\text{CH}_3$	1.71	Doublet of doublets (dd)	$1J_{\text{CH}} \approx 128$ $3J_{\text{HH}} = 6.5$	6H	Primary splitting by the directly attached ^{13}C (large), secondary splitting by the adjacent methine ^1H (small)[2].
^{13}CH	4.28	Doublet of septets (dsep)	$1J_{\text{CH}} \approx 152$ $3J_{\text{HH}} = 6.5$	1H	Primary splitting by the directly attached ^{13}C (large), secondary splitting by the six adjacent methyl ^1H (small)[2].

Table 2: Predicted $^{13}\text{C}\{^1\text{H}\}$ NMR Data for 2-Bromopropane- ^{13}C 3(CDCl₃, 298 K)

Nucleus	Unlabeled Shift (δ , ppm)	Multiplicity in ^{13}C	Coupling Constants (Hz)	Causality / Assignment
$^{13}\text{CH}_3$ (C1, C3)	28.5	Doublet (d)	$1J_{\text{CC}} \approx 35$	Split into a doublet by the single adjacent ^{13}C methine carbon[3].
^{13}CH (C2)	45.4	Triplet (t)	$1J_{\text{CC}} \approx 35$	Split into a triplet by the two equivalent adjacent ^{13}C methyl carbons[3].

Self-Validating Protocol: High-Resolution NMR of Volatile Isotopologues

2-Bromopropane is a highly volatile liquid with a boiling point of 59 °C[4]. Standard room-temperature sample preparation often leads to evaporative loss, concentration gradients, and degraded magnetic field homogeneity. To ensure scientific integrity, the following self-validating workflow must be employed.



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Caption: Self-validating high-resolution NMR acquisition workflow for volatile isotopologues.

Step-by-Step Methodology

- **Cryo-Preparation:** Chill a 5 mm precision NMR tube and deuterated chloroform (CDCl_3 , containing 0.03% v/v TMS) to 4 °C. Causality: Suppressing the vapor pressure of the 59 °C boiling point liquid prevents sample loss during transfer^[4].
- **Hermetic Sealing:** Rapidly transfer 15–20 mg of 2-Bromopropane- ^{13}C 3 into the tube, add 0.6 mL of chilled CDCl_3 , and immediately seal with a tight-fitting PTFE-lined cap wrapped in

Parafilm.

- **Thermal Equilibration:** Insert the sample into the NMR spectrometer and allow it to equilibrate to a regulated probe temperature of 298 K for at least 10 minutes. Causality: Thermal equilibrium eliminates convection currents within the solvent, which would otherwise broaden the sharp multiplet lines required for accurate J-coupling extraction.
- **^1H NMR Acquisition:** Set the spectral width to 12 ppm (-2 to 10 ppm) and the relaxation delay (D1) to 5 seconds. Acquire 16 scans. Causality: The massive $1J_{\text{CH}}$ coupling pushes the outer satellite peaks far from the central chemical shift; a wide spectral width prevents aliasing.
- **$^{13}\text{C}\{^1\text{H}\}$ NMR Acquisition:** Select a proton-decoupled ^{13}C pulse sequence. Set D1 to 3 seconds and acquire 128 scans. Causality: Because the molecule is 99% ^{13}C -enriched, sensitivity is exceptionally high^[1]. Proton decoupling simplifies the spectrum, isolating the $1J_{\text{CC}}$ scalar couplings.
- **Data Processing:** Apply a zero-filling factor of 2 (e.g., to 64k data points) and an exponential window function with a line broadening (LB) of 0.3 Hz for ^1H and 1.0 Hz for ^{13}C . Causality: Zero-filling improves digital resolution, which is critical for accurately measuring the fine 6.5 Hz and 35 Hz coupling constants.

Strategic Applications in Drug Development

The integration of 2-Bromopropane- ^{13}C 3 into synthetic pipelines serves two primary functions in modern pharmacology:

- **Mechanistic Elucidation ($\text{S}_{\text{N}}1$ vs. $\text{S}_{\text{N}}2$):** As a secondary alkyl halide, isopropyl bromide sits at the kinetic borderline between unimolecular and bimolecular nucleophilic substitution. Fully ^{13}C -labeled substrates allow chemists to use multidimensional NMR to track carbon skeletal rearrangements or stereochemical inversions with absolute precision.
- **Non-Radioactive Metabolic Tracking:** Incorporating a ^{13}C 3-isopropyl pharmacophore (e.g., an isopropyl ether or amine) into a drug candidate enables in vivo metabolic tracking using ^{13}C -MRI or mass spectrometry. This provides the sensitivity of isotopic tracing without the radiological hazards and regulatory burdens associated with ^{14}C labeling.

References

- Title: Proton Chemical Shifts and Integration for the ^1H NMR spectrum of 2-bromopropane
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